

Health and safety information for phenyl benzoate compounds

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Compound of Interest

Compound Name: 4-Methoxyphenyl 4-propylbenzoate

Cat. No.: B1370233

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An In-depth Technical Guide to the Health and Safety of Phenyl Benzoate

For researchers, scientists, and drug development professionals, a comprehensive understanding of a compound's health and safety profile is paramount to ensuring a safe and productive laboratory environment. This guide provides an in-depth analysis of Phenyl Benzoate (CAS No. 93-99-2), focusing on its toxicological properties, handling protocols, and emergency procedures. The information herein is synthesized from authoritative safety data sheets and toxicological assessments to provide a field-proven perspective on risk mitigation.

Toxicological Profile and Hazard Identification

Phenyl benzoate is classified as harmful if swallowed and causes skin irritation.^{[1][2][3]} While comprehensive toxicological data is limited, the primary health concerns are associated with its potential to cause skin sensitization and the effects of its hydrolysis products: benzoic acid and phenol.^[4]

Acute Toxicity: The median lethal dose (LD50) in mice via oral exposure is reported as 1225 mg/kg, indicating moderate acute toxicity if ingested.^{[3][5][6]}

Irritation and Sensitization: The compound is a known skin irritant and can cause serious eye irritation.^{[3][7][8]} Furthermore, phenyl benzoate is recognized as a weak skin sensitizer, which can lead to an allergic skin reaction upon repeated contact.^{[4][7]}

Metabolic Fate and Toxicity: The systemic toxicity of phenyl benzoate is largely influenced by its metabolites. In the body, the ester linkage can be hydrolyzed, yielding benzoic acid and phenol.^[4] While benzoic acid has low toxicity, phenol can cause more significant adverse health effects, including tremors and damage to the liver and kidneys.^[4]

Carcinogenicity, Mutagenicity, and Reproductive Toxicity: Currently, no component of phenyl benzoate is identified as a probable, possible, or confirmed human carcinogen by IARC, ACGIH, NTP, or OSHA at levels greater than or equal to 0.1%.^{[1][2][7][8]} There is no data available to suggest it is a mutagen or a reproductive toxin.^[3]

Quantitative Toxicity Data

Endpoint	Value	Species	Route	Reference
LD50	1225 mg/kg	Mouse	Oral	[3] [5] [6]

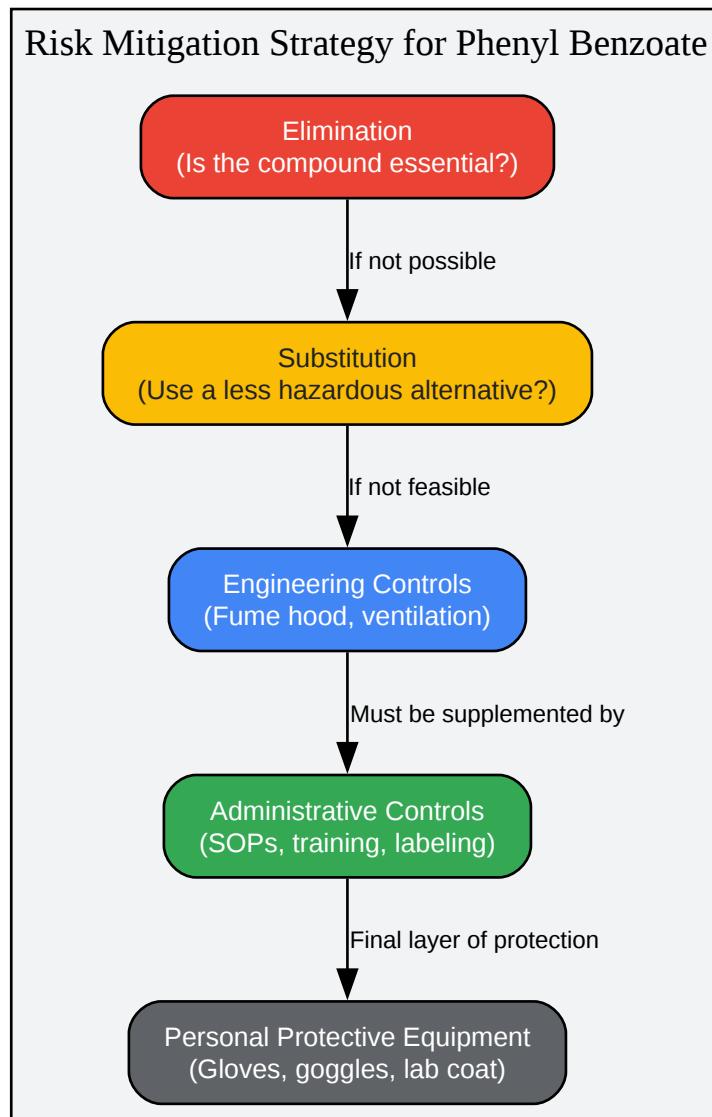
GHS Hazard Classification

Hazard Class	Category	Hazard Statement
Acute Toxicity, Oral	4	H302: Harmful if swallowed
Skin Irritation	2	H315: Causes skin irritation
Eye Irritation	2	H319: Causes serious eye irritation
Skin Sensitization	1	H317: May cause an allergic skin reaction

Risk Management: Exposure Controls and Personal Protection

A multi-layered approach to risk management is essential when working with phenyl benzoate. The hierarchy of controls, from engineering solutions to personal protective equipment, provides a systematic framework for minimizing exposure.

Hierarchy of Controls Workflow



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Caption: Hierarchy of controls for minimizing phenyl benzoate exposure.

Engineering Controls

The primary engineering control for handling phenyl benzoate, especially when generating dust or aerosols, is to work in a well-ventilated area.^{[5][8]} A laboratory fume hood or other appropriate local exhaust ventilation should be used to keep airborne concentrations low.^[9]

Personal Protective Equipment (PPE)

The selection of PPE must be based on a thorough risk assessment of the specific procedures being performed.

- Eye and Face Protection: Wear appropriate protective eyeglasses or chemical safety goggles as described by OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.[5]
- Skin Protection:
 - Gloves: Handle with impervious gloves that have been inspected prior to use.[1] Use proper glove removal technique to avoid skin contact.[1]
 - Clothing: Wear appropriate protective clothing to prevent skin exposure.[5] A complete suit protecting against chemicals may be necessary depending on the concentration and amount of the substance being handled.[1][7]
- Respiratory Protection: If dust is generated and engineering controls are insufficient, use a NIOSH (US) or CEN (EU) approved particle respirator.[7][8] A respiratory protection program that meets OSHA's 29 CFR 1910.134 and ANSI Z88.2 requirements must be followed.[5]

Hygiene Practices

Adherence to good industrial hygiene is critical. Wash hands thoroughly after handling, before breaks, and at the end of the workday.[1][7][8] Do not eat, drink, or smoke in areas where the chemical is handled.[2][7]

Safe Handling, Storage, and Chemical Stability

Handling Protocol:

- Review Safety Data Sheet (SDS): Before use, thoroughly review the compound's SDS.
- Ensure Proper Ventilation: Work within a certified chemical fume hood.[9]
- Don Appropriate PPE: Wear safety goggles, compatible gloves, and a lab coat.[5]
- Avoid Dust Generation: Minimize the creation and accumulation of dust.[5] Use techniques that prevent the material from becoming airborne.

- Prevent Contact: Avoid contact with eyes, skin, and clothing.[1][5][8]
- Container Management: Keep the container tightly closed when not in use.[5][8]

Storage Conditions: Store phenyl benzoate in a cool, dry, and well-ventilated area away from incompatible substances.[5] Keep containers tightly closed to prevent moisture contamination. [6][7][8]

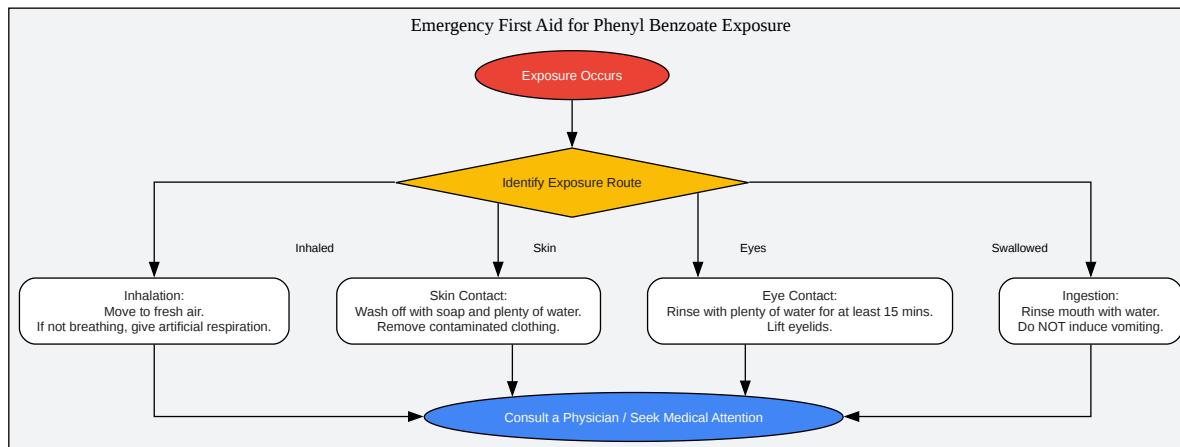
Chemical Stability and Reactivity:

- Stability: The compound is stable under normal temperatures and recommended storage conditions.[1][5][6]
- Incompatible Materials: Avoid contact with strong oxidizing agents, strong acids, and strong bases.[1][6][7]
- Hazardous Decomposition Products: Under fire conditions, irritating and toxic fumes and gases, including carbon oxides, may be generated.[1][5][9]

Emergency and First Aid Procedures

Prompt and correct action is crucial in the event of an accidental exposure or release.

First Aid Decision Pathway



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Caption: Decision pathway for first aid response to phenyl benzoate exposure.

First-Aid Measures:

- General Advice: In all cases of exposure, consult a physician and show them the Safety Data Sheet.[1][7][8]
- Inhalation: Remove the individual from exposure and move to fresh air immediately.[5] If breathing is difficult or has stopped, provide artificial respiration and seek immediate medical attention.[5][8]
- Skin Contact: Immediately flush skin with plenty of water for at least 15 minutes while removing contaminated clothing and shoes.[5] Wash the affected area with soap and water. [7][8] Get medical aid if irritation develops or persists.[5]

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids.[5][8] Seek immediate medical attention.[5]
- Ingestion: If the victim is conscious and alert, rinse their mouth with water and give 2-4 cupfuls of milk or water.[5] Never give anything by mouth to an unconscious person.[5][8] Do NOT induce vomiting.[9] Get medical aid immediately.[5]

Fire-Fighting Measures:

- Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.[1][7][8]
- Protective Equipment: Firefighters should wear a self-contained breathing apparatus (SCBA) in pressure-demand, MSHA/NIOSH (approved or equivalent), and full protective gear.[5][7][8]

Accidental Release Measures:

- Evacuate Area: Keep unnecessary personnel away.[9]
- Ensure Ventilation: Provide adequate ventilation to the area.[5][8]
- Wear PPE: Use proper personal protective equipment as indicated in Section 2.[1][5][8]
- Contain Spill: Prevent the product from entering drains.[7][8]
- Clean-up: Sweep up or absorb the material, avoiding dust generation, and place it into a suitable, clean, dry, closed container for disposal.[1][5][8]
- Disposal: Dispose of waste material in accordance with all applicable federal, state, and local environmental regulations.[8]

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